

Cyclohexane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cyclohexane**

Cat. No.: **B10858432**

[Get Quote](#)

An In-depth Overview of its Chemical Identity, Synthesis, Properties, and Applications

This technical guide provides a detailed examination of **cyclohexane**, a cycloalkane of significant importance in both industrial and research settings. This document will cover its fundamental chemical identifiers, delve into its synthesis and purification, present its key physicochemical properties in a structured format, and explore its applications, particularly within the pharmaceutical and drug development sectors. Detailed experimental methodologies and visual representations of relevant pathways are included to provide a practical and comprehensive resource for scientists and researchers.

Chemical Identification and Nomenclature

Cyclohexane is a cyclic alkane with the chemical formula C_6H_{12} , consisting of a ring of six carbon atoms.

Identifier	Value
IUPAC Name	Cyclohexane
CAS Number	110-82-7
Molecular Formula	C ₆ H ₁₂
Molecular Weight	84.16 g/mol
Synonyms	Hexamethylene, Hexanaphthene, Hexahydrobenzene

Physicochemical Properties

Cyclohexane is a non-polar, colorless, and flammable liquid with a characteristic mild, sweet odor. Its properties make it a versatile solvent and a crucial intermediate in various chemical syntheses.

Property	Value
Appearance	Colorless liquid
Odor	Mild, sweet, gasoline-like
Density	0.779 g/mL at 20 °C
Melting Point	6.47 °C (43.65 °F)
Boiling Point	80.74 °C (177.33 °F)
Solubility in Water	Immiscible
Solubility in Organic Solvents	Soluble in ether, alcohol, acetone
Vapor Pressure	78 mmHg (20 °C)
Flash Point	-20 °C (-4 °F)
Refractive Index (nD)	1.42662

Industrial Synthesis and Purification

The primary industrial method for producing **cyclohexane** is the catalytic hydrogenation of benzene. This process is highly efficient and can yield very pure **cyclohexane**.

Industrial Production: Benzene Hydrogenation

The industrial-scale synthesis of **cyclohexane** involves the reaction of benzene with hydrogen gas at elevated temperatures and pressures in the presence of a metal catalyst, typically nickel or palladium. The reaction is highly exothermic.

Reaction: $\text{C}_6\text{H}_6 + 3\text{H}_2 \rightarrow \text{C}_6\text{H}_{12}$

The process generally involves feeding high-purity benzene and hydrogen into a reactor containing the catalyst. The reaction conditions are optimized to ensure complete conversion of benzene and to minimize side reactions. The resulting **cyclohexane** is then purified, typically through distillation, to remove any unreacted benzene and byproducts.

Experimental Protocol: Purification of a Liquid Organic Compound (General Method)

While a detailed, step-by-step protocol for the laboratory synthesis of **cyclohexane** via benzene hydrogenation is not readily available due to the hazardous nature of the reagents and conditions, the following general experimental protocol outlines the purification of a volatile organic liquid like **cyclohexane**, which is a common procedure in a research setting. This example is adapted from the purification of cyclohexene.

Objective: To purify a crude liquid organic compound by removing impurities such as unreacted starting materials, byproducts, and residual acid or base.

Materials:

- Crude liquid organic compound (e.g., **cyclohexane**)
- Saturated sodium bicarbonate solution
- Deionized water
- Anhydrous magnesium sulfate or calcium chloride

- Separatory funnel
- Erlenmeyer flasks
- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Heating mantle
- Boiling chips

Procedure:

- **Washing:**
 - Transfer the crude liquid to a separatory funnel.
 - Add an equal volume of saturated sodium bicarbonate solution to neutralize any acidic impurities.
 - Stopper the funnel and shake gently, periodically venting to release any pressure buildup.
 - Allow the layers to separate and drain the lower aqueous layer.
 - Add an equal volume of deionized water to the organic layer in the separatory funnel.
 - Shake and vent as before.
 - Drain the lower aqueous layer.
- **Drying:**
 - Transfer the washed organic layer to a clean, dry Erlenmeyer flask.
 - Add a small amount of anhydrous magnesium sulfate or calcium chloride (drying agent) to the liquid.
 - Swirl the flask until the liquid is clear, indicating that the water has been absorbed by the drying agent. If the drying agent clumps together, add more until some remains free-flowing.

- Decant or filter the dried liquid into a clean, dry round-bottom flask.
- Distillation:
 - Add a few boiling chips to the round-bottom flask containing the dried liquid.
 - Set up the distillation apparatus.
 - Heat the flask gently with a heating mantle.
 - Collect the fraction that distills at the known boiling point of the pure compound (for **cyclohexane**, this is approximately 81 °C).
 - Continue distillation until only a small amount of liquid remains in the distillation flask.
 - The collected distillate is the purified compound.

Applications in Research and Drug Development

Cyclohexane's non-polar nature and ability to dissolve a wide range of organic compounds make it a valuable solvent in the pharmaceutical industry.

- Solvent for Synthesis: It serves as a reaction medium for the synthesis of various active pharmaceutical ingredients (APIs), particularly for non-polar reactants.
- Extraction: **Cyclohexane** is used as an extraction solvent to isolate natural products and other target molecules from complex mixtures.
- Crystallization: It is employed as a medium for the crystallization and purification of drug substances.
- Precursor for Nylon: A significant industrial application of **cyclohexane** is in the production of adipic acid and caprolactam, which are precursors to nylon-6,6 and nylon-6, respectively.

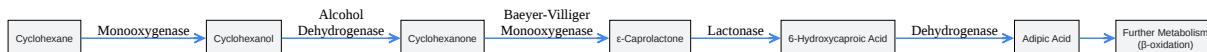
Biological Metabolism

While generally considered biochemically inert in higher organisms, certain microorganisms can metabolize **cyclohexane**. The aerobic degradation of **cyclohexane** typically proceeds

through a series of oxidation steps.

Microbial Degradation Pathway of Cyclohexane

The initial step in the microbial degradation of **cyclohexane** is the hydroxylation to cyclohexanol, followed by oxidation to cyclohexanone. The ring is then opened through a Baeyer-Villiger monooxygenase-catalyzed reaction to form ϵ -caprolactone, which is subsequently hydrolyzed to 6-hydroxycaproic acid and further metabolized.

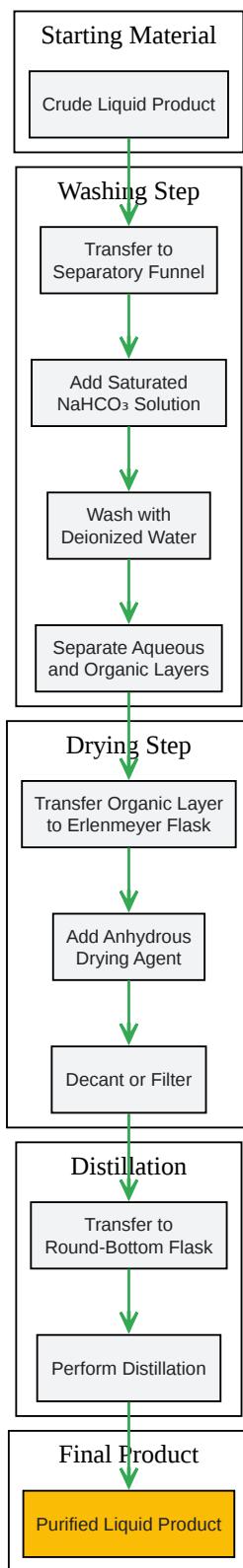


[Click to download full resolution via product page](#)

Microbial degradation pathway of cyclohexane.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the purification of a liquid organic compound, as described in the experimental protocol section.



[Click to download full resolution via product page](#)

Experimental workflow for liquid purification.

- To cite this document: BenchChem. [Cyclohexane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10858432#cas-number-and-iupac-nomenclature-for-cyclohexane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com